

1-(2-Bromoethoxy)-4-nitrobenzene IUPAC name

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(2-Bromoethoxy)-4-nitrobenzene

Cat. No.: B022200

[Get Quote](#)

An In-depth Technical Guide to **1-(2-Bromoethoxy)-4-nitrobenzene**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **1-(2-bromoethoxy)-4-nitrobenzene**, a key chemical intermediate. Designed for researchers, scientists, and professionals in drug development and material science, this document delves into the compound's identity, synthesis, chemical behavior, applications, and safety protocols, grounding all information in authoritative scientific sources.

Compound Identification and Physicochemical Properties

1-(2-Bromoethoxy)-4-nitrobenzene is an aromatic ether derivative characterized by a nitro group positioned opposite an ethoxy substituent, which is itself terminated by a bromine atom. This specific arrangement of functional groups dictates its chemical properties and utility as a versatile synthetic building block.

The definitive IUPAC name for this compound is **1-(2-bromoethoxy)-4-nitrobenzene**^{[1][2]}. Its identity is further confirmed by a unique CAS Registry Number and other standard chemical identifiers.

Table 1: Core Identifiers and Physicochemical Data

Identifier	Value	Source(s)
IUPAC Name	1-(2-bromoethoxy)-4-nitrobenzene	[1] [2]
CAS Number	13288-06-7	[1] [3] [4]
Molecular Formula	C ₈ H ₈ BrNO ₃	[1] [3]
Molecular Weight	246.06 g/mol	[1] [2] [3]
Appearance	Yellow Powder or Crystals	[5] [6]
Melting Point	62-65 °C	[6]
Boiling Point	170 °C @ 0.5 mmHg	[6]
InChIKey	YQWCBDNNEZHPMA-UHFFFAOYSA-N	[1] [2]

| SMILES | C1=CC(=CC=C1[O-])OCCBr | [\[1\]](#)[\[7\]](#) |

Synthesis Protocol: Williamson Ether Synthesis

The most common and efficient synthesis of **1-(2-bromoethoxy)-4-nitrobenzene** is achieved via a Williamson ether synthesis. This reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, the phenoxide of p-nitrophenol acts as the nucleophile, attacking one of the electrophilic carbon centers of 1,2-dibromoethane.

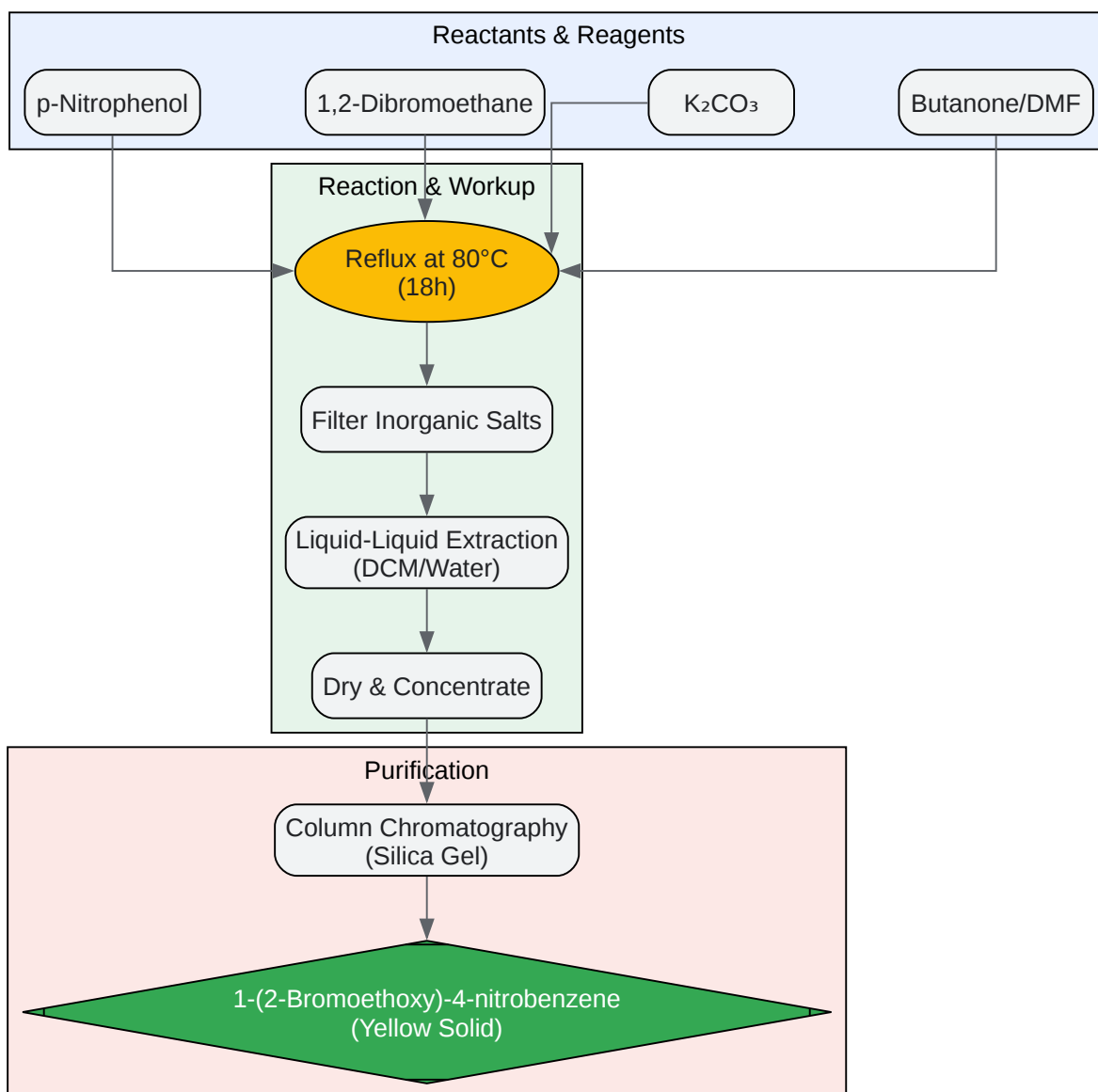
The choice of a weak base like potassium carbonate (K₂CO₃) is critical; it is strong enough to deprotonate the acidic p-nitrophenol (pK_a ≈ 7.1) to form the reactive phenoxide ion but is not so harsh as to promote significant side reactions. 1,2-dibromoethane is used in excess to favor the desired monosubstitution product over the potential formation of a bis-aryloxyethane byproduct.

Detailed Experimental Protocol

- Reactants & Reagents:
 - p-Nitrophenol

- 1,2-Dibromoethane (in excess)
- Potassium Carbonate (K_2CO_3)
- Solvent: Butanone (Methyl Ethyl Ketone, MEK) or Dimethylformamide (DMF)[3][5]
- Dichloromethane (for extraction)
- Ethyl Acetate / Petroleum Ether (for chromatography)
- Step-by-Step Procedure:
 - To a round-bottom flask equipped with a reflux condenser, add p-nitrophenol (1.0 eq), potassium carbonate (2.5 eq), and butanone (or DMF)[3][5].
 - Add 1,2-dibromoethane (3.0 eq) to the mixture[5].
 - Heat the mixture to reflux (approx. 80°C) and stir vigorously for 18 hours or until TLC analysis indicates the consumption of the starting p-nitrophenol[3][5].
 - After cooling the reaction to room temperature, filter off the inorganic salts (potassium bromide and excess potassium carbonate)[5].
 - Concentrate the filtrate under reduced pressure to yield a crude residue[5].
 - Perform a liquid-liquid extraction by partitioning the residue between dichloromethane and water. Combine the organic layers[3][5].
 - Wash the combined organic phase with water and brine, then dry over anhydrous sodium sulfate[3].
 - Evaporate the solvent to obtain the crude product.
 - Purify the residue by column chromatography on silica gel, eluting with a gradient of ethyl acetate in petroleum ether (e.g., 4% ethyl acetate) to afford **1-(2-bromoethoxy)-4-nitrobenzene** as a light yellow solid[5].

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

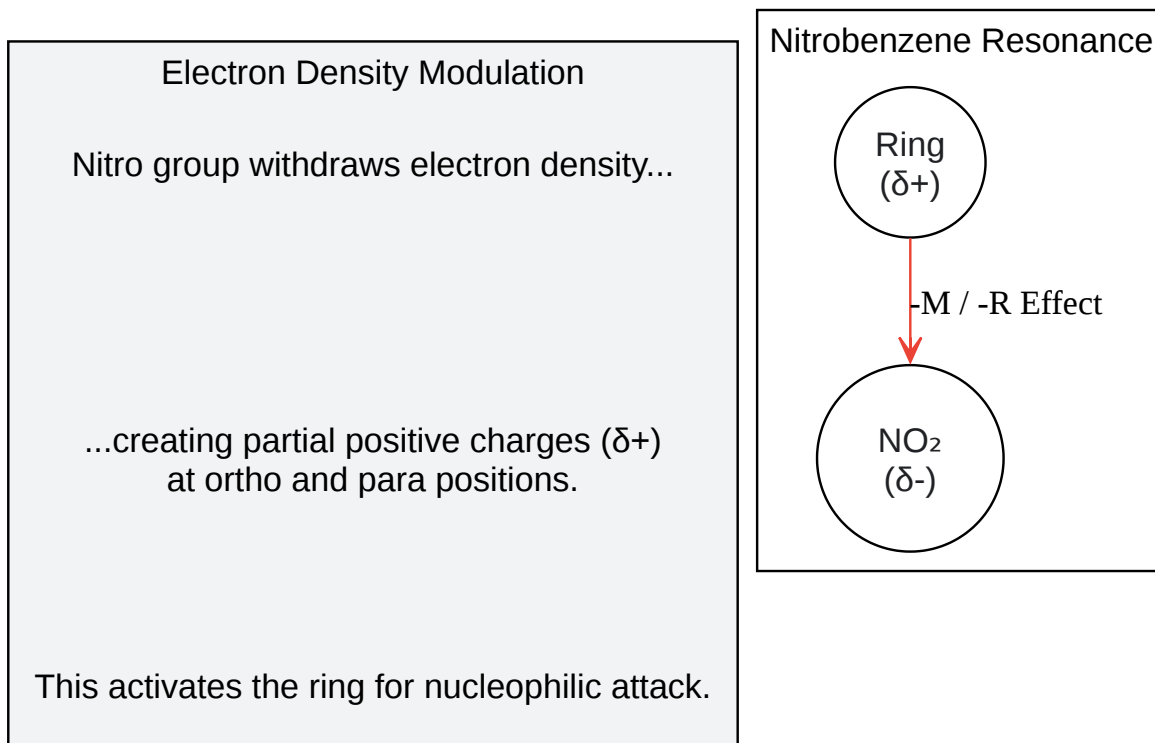
Caption: Williamson ether synthesis workflow for **1-(2-bromoethoxy)-4-nitrobenzene**.

Chemical Reactivity and Mechanistic Insights

The reactivity of **1-(2-bromoethoxy)-4-nitrobenzene** is governed by its three primary components: the alkyl bromide, the ether linkage, and the nitroaromatic ring.

- **Alkyl Bromide Moiety:** The terminal bromine atom is a good leaving group, making the adjacent carbon highly susceptible to nucleophilic substitution (S_N2) reactions. This is the most exploited feature of the molecule, allowing for the attachment of various nucleophiles (amines, thiols, azides, etc.) to form more complex structures.
- **Nitroaromatic System:** The nitro group ($-\text{NO}_2$) is a powerful electron-withdrawing group. Through a combination of inductive ($-I$) and resonance ($-M$ or $-R$) effects, it significantly reduces the electron density of the benzene ring. This deactivates the ring towards electrophilic aromatic substitution but strongly activates it for nucleophilic aromatic substitution (S_NAr), particularly at the ortho and para positions relative to the nitro group[8][9]. While the ether linkage itself is not a typical leaving group for S_NAr , the electronic nature of the ring influences the overall molecular properties.

Resonance Effects of the Nitro Group



[Click to download full resolution via product page](#)

Caption: Electronic effect of the nitro group on the aromatic ring.

Applications in Drug Development and Material Science

1-(2-Bromoethoxy)-4-nitrobenzene is not an end-product but a high-value intermediate. Its bifunctional nature—an electrophilic alkyl bromide and a modifiable nitro group—makes it a strategic component in multistep syntheses.

- **Pharmaceutical Synthesis:** The most prominent application is as a key starting material in the synthesis of Dofetilide, a Class III antiarrhythmic agent used to treat and prevent certain types of serious irregular heartbeats[10][11]. The bromoethoxy moiety allows for the crucial coupling reaction that builds the drug's core structure.
- **Material Science:** Its utility extends to the development of advanced materials. It serves as a building block for:

- UV Absorbers: The nitroaromatic structure is a chromophore that can be incorporated into polymers to create materials that block harmful ultraviolet radiation[12].
- Electronic Chemicals: The compound is used in the synthesis of specialized molecules for semiconductors, optoelectronics, and display technologies[12].
- Research and Development: Beyond specific applications, it is a versatile reagent for creating novel molecular scaffolds in drug discovery and organic synthesis[10].

Safety, Handling, and Storage

Proper handling of **1-(2-bromoethoxy)-4-nitrobenzene** is essential due to its hazardous properties. The compound is classified under the Globally Harmonized System (GHS) with specific warnings.

Table 2: GHS Hazard Information

GHS Statement	Description	Source(s)
H315	Causes skin irritation	[1][13]
H319	Causes serious eye irritation	[1][13]

| H335 | May cause respiratory irritation |[13][14] |

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood[15][16]. Ensure safety showers and eyewash stations are readily accessible[15].
- Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield compliant with EN166 or OSHA 29 CFR 1910.133 standards[15].
 - Skin Protection: Wear impervious protective gloves and clothing to prevent skin contact[15][17].

- Respiratory Protection: If dust is generated, use a NIOSH/MSHA-approved respirator[16].
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area[15].

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention[4][15].
- Skin Contact: Immediately wash off with plenty of soap and water while removing all contaminated clothing. Get medical help if irritation occurs[4][15].
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention[4][15].
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately[4][15].

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container[15][16]. Store locked up and away from incompatible materials such as strong oxidizing agents[15][17].
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations[15][16]. Do not empty into drains[15].

References

- Synthesis routes of **1-(2-Bromoethoxy)-4-nitrobenzene**. Benchchem.
- **1-(2-Bromoethoxy)-4-nitrobenzene** | C₈H₈BrNO₃ | CID 235987.
- **1-(2-Bromoethoxy)-4-nitrobenzene** synthesis. ChemicalBook.
- Benzene, 1-(2-bromoethyl)-4-nitro-. NIST Chemistry WebBook, National Institute of Standards and Technology.
- Chemical Safety Data Sheet MSDS / SDS - **1-(2-Bromoethoxy)-4-nitrobenzene**. ChemicalBook.
- Design and Synthesis of a 4-Nitrobromobenzene Derivative....

- SAFETY DATA SHEET - **1-(2-Bromoethoxy)-4-nitrobenzene**. Fisher Scientific.
- 1-Bromo-4-nitrobenzene Safety D
- Safety Data Sheet - 4-Bromonitrobenzene-d4. CDN Isotopes.
- 1-(2-Bromoethyl)-4-nitrobenzene Spectrum. SpectraBase.
- 1-(2-Bromoethoxy)-2-nitrobenzene. AiFChem.
- 1-(2-Bromoethoxy)
- 1-Bromo-2-ethoxy-4-nitrobenzene | C₈H₈BrNO₃ | CID 22832075.
- 1-(2-Bromoethyl)
- **1-(2-bromoethoxy)-4-nitrobenzene** (C₈H₈BrNO₃). PubChemLite.
- **1-(2-Bromoethoxy)-4-nitrobenzene** Chemical Properties. ChemicalBook.
- Innovating with **1-(2-Bromoethoxy)-4-nitrobenzene**: Applications in Material Science and Beyond. NINGBO INNO PHARMCHEM CO.,LTD.
- **1-(2-bromoethoxy)-4-nitrobenzene** AldrichCPR. Sigma-Aldrich.
- MDL MFCD00031363 | **1-(2-Bromoethoxy)-4-nitrobenzene**.
- Reactivity of meta- and para-bromo-nitrobenzene towards nucleophilic substitution. Stack Exchange.
- Reactivity of meta- and para-bromo-nitrobenzene towards nucleophilic substitution. Echemi.
- Experiment : Synthesis of 1-Bromo-4-nitrobenzen ee. Science Learning Center.
- **1-(2-bromoethoxy)-4-nitrobenzene**, 98% 5 g. Thermo Scientific Chemicals.
- CAS 350820-19-8 | 1-Bromo-4-nitrobenzene-[d₄]. BOC Sciences.
- Sourcing High-Purity **1-(2-Bromoethoxy)-4-nitrobenzene** from China. NINGBO INNO PHARMCHEM CO.,LTD.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. 1-(2-Bromoethoxy)-4-nitrobenzene | C₈H₈BrNO₃ | CID 235987 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 1-(2-bromoethoxy)-4-nitrobenzene, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
3. 1-(2-Bromoethoxy)-4-nitrobenzene synthesis - chemicalbook [chemicalbook.com]
4. chemicalbook.com [chemicalbook.com]

- 5. benchchem.com [benchchem.com]
- 6. 1-(2-Bromoethoxy)-4-nitrobenzene CAS#: 13288-06-7 [amp.chemicalbook.com]
- 7. PubChemLite - 1-(2-bromoethoxy)-4-nitrobenzene (C8H8BrNO3) [pubchemlite.lcsb.uni.lu]
- 8. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 9. echemi.com [echemi.com]
- 10. nbinnno.com [nbinnno.com]
- 11. nbinnno.com [nbinnno.com]
- 12. nbinnno.com [nbinnno.com]
- 13. assets.thermofisher.com [assets.thermofisher.com]
- 14. 1-Bromo-2-ethoxy-4-nitrobenzene | C8H8BrNO3 | CID 22832075 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. fishersci.com [fishersci.com]
- 16. dl.novachem.com.au [dl.novachem.com.au]
- 17. cdn isotopes.com [cdn isotopes.com]
- To cite this document: BenchChem. [1-(2-Bromoethoxy)-4-nitrobenzene IUPAC name]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b022200#1-2-bromoethoxy-4-nitrobenzene-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com